cis-2,3-dimethylmorpholine vs trans-2,3-dimethylmorpholine structure

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Compound of Interest

Compound Name:	*2,3-Dimethylmorpholine*
CAS No.:	*52047-12-8*
Cat. No.:	*B2735255*

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Technical Guide: cis- vs. trans-2,3-Dimethylmorpholine

Executive Summary

The morpholine scaffold is a privileged structure in medicinal chemistry, serving as a core pharmacophore in antidepressants (e.g., Reboxetine), appetite suppressants (e.g., Phendimetrazine), and fungicides. The introduction of methyl substituents at the C2 and C3 positions creates two distinct diastereomers: cis-**2,3-dimethylmorpholine** and trans-**2,3-dimethylmorpholine**.[1][2]

Distinguishing these isomers is critical because they occupy vastly different regions of chemical "shape space." The trans-isomer typically adopts a rigid, planar diequatorial conformation, while the cis-isomer exists in a higher-energy, distorted conformation.[1] This guide provides the definitive structural analysis, synthetic pathways, and spectroscopic data required to selectively synthesize and identify these isomers.

Structural & Conformational Analysis

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Thermodynamic Stability and Chair Conformations

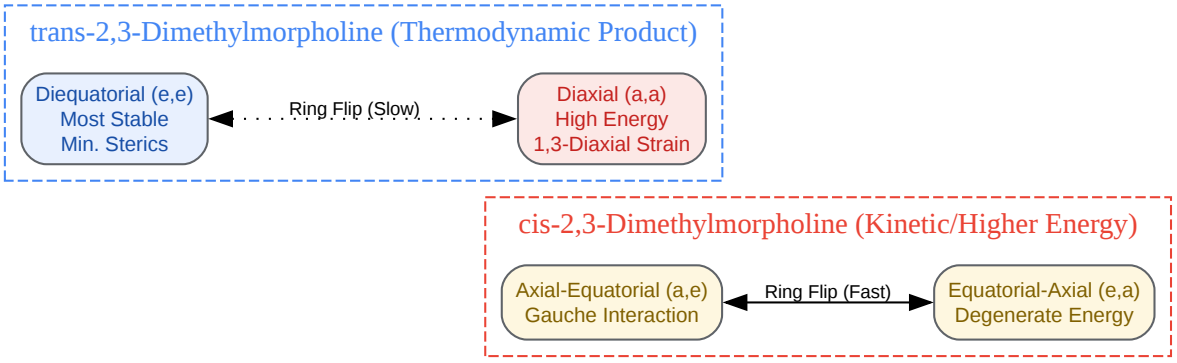
The **2,3-dimethylmorpholine** system behaves analogously to 1,2-dimethylcyclohexane but is influenced by the heteroatoms (O1 and N4).[1]

- trans-**2,3-Dimethylmorpholine**:
  - Configuration: (2R,3R) or (2S,3S).
  - Preferred Conformation:Diequatorial (e,e) chair.
  - Stability: Thermodynamically favored.[2] The two methyl groups are anti-periplanar to each other, minimizing steric repulsion.
  - Energy Penalty: A diaxial (a,a) conformation is possible but highly disfavored (~2.7 kcal/mol higher in energy) due to 1,3-diaxial interactions.[1]
- cis-**2,3-Dimethylmorpholine**:
  - Configuration: (2R,3S) or (2S,3R).
  - Preferred Conformation:Axial-Equatorial (a,e) chair.[1][2]
  - Stability: Less stable than the trans-isomer.[1][2] The structure undergoes rapid ring-flipping at room temperature between two degenerate (a,e) and (e,a) forms unless locked by an N-substituent.[1]
  - Gauch Interaction: The vicinal methyl groups experience a gauche interaction (dihedral angle ~60°), raising the ground state energy relative to the trans isomer.

Conformational Equilibrium Diagram

The following Graphviz diagram illustrates the energy landscape and equilibrium states for both isomers.

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Caption: Conformational energy landscape. The trans-diequatorial form is the global minimum, while the cis-isomer exists as a rapidly interconverting equilibrium of axial-equatorial conformers.[1][2]

Spectroscopic Identification (NMR)

The most reliable method to distinguish the isomers without X-ray crystallography is

H NMR spectroscopy, specifically analyzing the vicinal coupling constant (

) between the proton at C2 and the proton at C3.

Comparative NMR Data

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Feature	trans-2,3-Dimethylmorpholine	cis-2,3-Dimethylmorpholine	Mechanistic Basis
H2-H3 Coupling ( )	9.5 – 11.5 Hz	2.5 – 4.5 Hz	Karplus Relationship:Trans protons are anti-periplanar (180°), cis protons are gauche (60°).[1][2]
C2/C3 Methyl Shift	Upfield (shielded)	Downfield (deshielded)	Cis-methyls experience van der Waals deshielding due to gauche compression.[1][2]
NOE Signal	Weak/None between H2-H3	Strong NOE between H2-H3	Protons are spatially closer in the cis configuration.[1][2]
C13 NMR (Methyls)	~18-19 ppm	~13-15 ppm	Gamma-gauche effect shields the cis methyl carbons.[1][2]

Diagnostic Rule: If the doublet for the C2-H or C3-H shows a large coupling constant (>9 Hz), the structure is trans. If it is a small coupling (<5 Hz) or appears as a broad singlet/narrow multiplet, it is cis.

Stereoselective Synthesis

Synthesis of the specific isomer requires selecting the correct amino-alcohol precursor. The stereochemistry is established before ring closure.

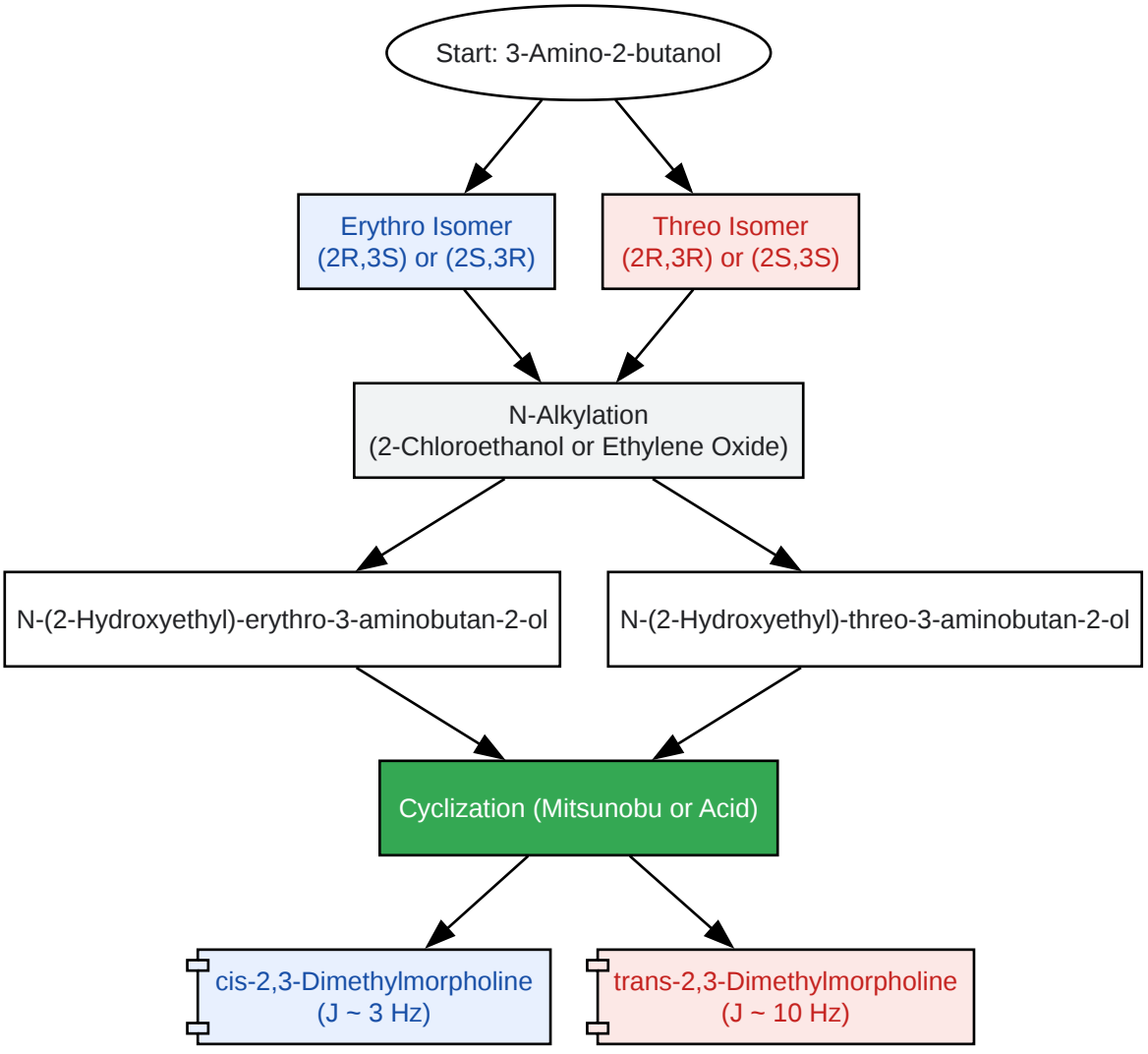
Retrosynthetic Logic

- Path A (cis-Selective): Start with (2R,3S)-3-aminobutan-2-ol (erythro).[1][2] Cyclization with a 2-carbon synthon (e.g., ethylene glycol derivative) retains the relative stereochemistry.

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- Path B (trans-Selective): Start with (2R,3R)-3-aminobutan-2-ol (threo).[1][2]

Synthetic Workflow Diagram



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Caption: Stereocontrolled synthesis via amino-alcohol precursors. The relative stereochemistry of the starting material dictates the final morpholine geometry.

Experimental Protocol: Synthesis of cis-2,3-Dimethylmorpholine

Objective: Synthesis of cis-**2,3-dimethylmorpholine** from erythro-3-amino-2-butanol.

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Reagents:

- erythro-3-Amino-2-butanol (1.0 eq)[1][2][3]
- Ethylene glycol di-p-tosylate (1.1 eq) or Chloroacetyl chloride (followed by reduction)[1][2]
- Base:

  or NaH[1]
- Solvent: Acetonitrile or THF[1][4]

Step-by-Step Protocol:

- N-Alkylation (Formation of Intermediate):
  - Dissolve erythro-3-amino-2-butanol (10 mmol) in dry THF (50 mL).
  - Add

    (20 mmol) and chloroacetyl chloride (10 mmol) dropwise at 0°C.
  - Stir for 2 hours, allowing to warm to RT. This forms the amide intermediate (N-(2-hydroxy-1-methylpropyl)-2-chloroacetamide).[1][2]
  - Note: Direct alkylation with 2-chloroethanol is also possible but often leads to over-alkylation.[1][2]
- Cyclization (Ring Closure):
  - Treat the intermediate with NaH (1.2 eq) in THF to induce intramolecular displacement of the chloride by the alkoxide.
  - Reflux for 4-6 hours.[1][2] Monitor by TLC (formation of the morpholin-3-one).[1][2][5]
- Reduction (Amide to Amine):
  - Cool the morpholin-3-one solution to 0°C.[1][2][5]

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- Add

  (2.5 eq) carefully.[2]
- Reflux for 12 hours.[2]
- Quench via Fieser workup (

  , 15% NaOH,

).
- Filter precipitate, dry organic layer over

  , and concentrate.[6][7]

- Purification & Characterization:
  - Purify via distillation or column chromatography (DCM/MeOH 95:5).[2]
  - Validation: Obtain

    H NMR in

    . Verify the H2-H3 coupling constant is < 5 Hz.

Pharmacological Implications

- Shape Space & Binding: The trans-isomer is rigid and flat, often binding better to narrow, hydrophobic clefts (e.g., transporter channels).[1] The cis-isomer is "bent" and more globular, which may improve solubility but introduces steric clashes in tight binding pockets.
- Basicity (pKa): The trans-isomer is generally more basic (pKa ~ 8.[2]5) than the cis-isomer due to better solvation of the protonated ammonium in the equatorial position.
- Metabolic Stability: The methyl groups at C2/C3 sterically hinder alpha-oxidation (a common metabolic route for morpholines), potentially increasing the half-life compared to unsubstituted morpholines.[1][2]

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References

- Conformational Analysis of Morpholines
  - Title: Conformational Analysis of cis- and trans-2,6-dimethylmorpholine (Analogous principles apply to 2,3-system).[1][2]
  - Source:Journal of Organic Chemistry.
  - URL:[Link]
- NMR Coupling Constants (Karplus Relationship)
  - Title: Distinguishing Cis and Trans Isomers with 1H NMR Coupling Constants.
  - Source: BenchChem Technical Guides.[2]
- Synthetic Precursors (Amino Alcohols)
  - Title: Stereoselective synthesis of (2R,3S)-3-aminobutan-2-ol.[1][2][8]
  - Source: PubChem / NIH.[2]
  - URL:[Link]
- Morpholine Scaffold in Drug Discovery
  - Title: Morpholine As a Scaffold in Medicinal Chemistry.[2]
  - Source:ChemMedChem (via NIH).[2]
  - URL:[Link]

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Sources

- 1. cis,cis,cis-1-Ethyl-2,3-dimethylcyclopentane [webbook.nist.gov]
- 2. 3-Aminobutan-2-ol | C4H11NO | CID 226831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (2S,3R)-3-aminobutan-2-ol | C4H11NO | CID 640996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
- 5. derpharmachemica.com [derpharmachemica.com]
- 6. derpharmachemica.com [derpharmachemica.com]
- 7. CN110683960A - Synthesis method of (R) -3-aminobutanol - Google Patents [patents.google.com]
- 8. (2R,3S)-3-aminobutan-2-ol | 40285-24-3 | Benchchem [benchchem.com]
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